

Application Notes: Peptide Synthesis Utilizing N-Methyl-4-bromobenzylamine Hydrochloride

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Compound of Interest

Compound Name: *N-Methyl-4-bromobenzylamine hydrochloride*

CAS No.: 874-73-7

Cat. No.: B1285174

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Introduction

N-Methyl-4-bromobenzylamine hydrochloride is a versatile building block in medicinal chemistry and drug discovery.^[1] While not a standard amino acid, its unique structural features—a secondary N-methylamine and a bromo-substituted phenyl ring—make it a valuable reagent for the strategic modification of peptides. The incorporation of this moiety can introduce conformational constraints, enhance metabolic stability, and provide a reactive handle for further chemical diversification, such as through cross-coupling reactions.^{[2][3]}

The N-methyl group can improve a peptide's pharmacokinetic properties by increasing its resistance to enzymatic degradation and enhancing membrane permeability.^{[2][4]} The bromo-functional group on the aromatic ring serves as a versatile anchor for post-synthetic modifications, enabling the attachment of various substituents to explore structure-activity relationships (SAR) in drug development.^[3] These application notes provide detailed protocols for incorporating N-Methyl-4-bromobenzylamine as a C-terminal cap on peptides synthesized via Solid-Phase Peptide Synthesis (SPPS).

Core Applications in Peptide Chemistry

- **C-Terminal Modification:** The most direct application is the amidation of the C-terminal carboxylic acid of a peptide. This modification neutralizes the negative charge of the C-terminus, which can be crucial for mimicking the native structure of a protein segment or for improving cell penetration.
- **Peptidomimetic Design:** By replacing a portion of a peptide backbone or a side chain, this building block can be used to create peptidomimetics with altered structural and biological properties.
- **Scaffold for Further Diversification:** The bromo-substituent allows for a wide range of palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), enabling the creation of diverse peptide libraries for screening and optimization.^[3]

Experimental Protocols

Protocol 1: C-Terminal Amidation of a Resin-Bound Peptide

This protocol describes the coupling of N-Methyl-4-bromobenzylamine to the C-terminus of a peptide chain assembled on a 2-chlorotrityl chloride (2-CTC) resin. Using a 2-CTC resin allows for the cleavage of the protected peptide under mild acidic conditions, preserving the side-chain protecting groups if necessary for subsequent solution-phase modifications.^[5]

Materials and Reagents:

- Fmoc-protected amino acids
- 2-Chlorotrityl chloride resin
- **N-Methyl-4-bromobenzylamine hydrochloride**
- Coupling Reagent: HATU (O-(7-Azabenzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate)
- Base: N,N-Diisopropylethylamine (DIEA)

- Solvents: N,N-Dimethylformamide (DMF), Dichloromethane (DCM)
- Deprotection Solution: 20% piperidine in DMF
- Cleavage Cocktail: Trifluoroacetic acid (TFA)/Triisopropylsilane (TIS)/Water (95:2.5:2.5)

Procedure for Solid-Phase Synthesis and C-Terminal Amidation (0.1 mmol scale):

- Resin Preparation & First Amino Acid Loading:
 - Swell 0.1 mmol of 2-chlorotrityl chloride resin in DCM for 30 minutes.
 - Dissolve the first Fmoc-protected amino acid (0.4 mmol) and DIEA (0.8 mmol) in DCM.
 - Add the amino acid solution to the swollen resin and agitate for 2 hours at room temperature.
 - Cap any remaining active sites by adding methanol and agitating for 30 minutes. Wash the resin thoroughly with DCM and DMF.
- Peptide Chain Elongation (Standard Fmoc-SPPS):
 - Fmoc Deprotection: Treat the resin with 20% piperidine in DMF for 5 minutes, drain, and repeat for 15 minutes to ensure complete removal of the Fmoc group.
 - Washing: Wash the resin thoroughly with DMF (5x) and DCM (3x).
 - Amino Acid Coupling:
 - In a separate vessel, pre-activate the next Fmoc-amino acid (4 equivalents) with HATU (3.9 equivalents) and DIEA (8 equivalents) in DMF for 1-3 minutes.[\[6\]](#)[\[7\]](#)
 - Add the activated amino acid solution to the resin.
 - Agitate the reaction vessel at room temperature for 1-4 hours. Monitor the coupling reaction using a colorimetric test (e.g., Kaiser or bromophenol blue test).[\[7\]](#)
 - Washing: Wash the resin with DMF (3x), DCM (3x), and DMF (3x).

- Repeat the deprotection, coupling, and washing steps for each amino acid in the sequence.
- Final Fmoc Deprotection: After coupling the last amino acid, perform a final Fmoc deprotection as described in step 2.
- Cleavage of Peptide Acid from Resin:
 - Wash the resin with DCM and dry under vacuum.
 - Treat the resin with a solution of 30% hexafluoroisopropanol (HFIP) in DCM for 1 hour to cleave the peptide from the resin while keeping side-chain protecting groups intact.
 - Filter the resin and collect the filtrate. Evaporate the solvent to obtain the protected peptide acid.
- Solution-Phase C-Terminal Amidation:
 - Dissolve the protected peptide acid (1 equivalent) in DMF.
 - Add **N-Methyl-4-bromobenzylamine hydrochloride** (1.5 equivalents), HATU (1.5 equivalents), and DIEA (3 equivalents).
 - Stir the reaction mixture at room temperature overnight.
 - Quench the reaction with water and extract the peptide with an organic solvent (e.g., ethyl acetate).
 - Purify the protected, C-terminally amidated peptide using flash chromatography.
- Final Deprotection and Purification:
 - Treat the purified peptide with a cleavage cocktail (e.g., 95% TFA) to remove all side-chain protecting groups.
 - Precipitate the crude peptide with cold diethyl ether.

- Purify the final peptide product using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Confirm the identity and purity of the peptide using mass spectrometry and analytical HPLC.^[2]

Data Presentation

Table 1: Performance of Common Coupling Reagents for Sterically Hindered Couplings

The coupling of N-Methyl-4-bromobenzylamine can be challenging due to the steric hindrance of the secondary amine. The choice of coupling reagent is critical for achieving high yields. The data below is representative for coupling to N-methylated amines.

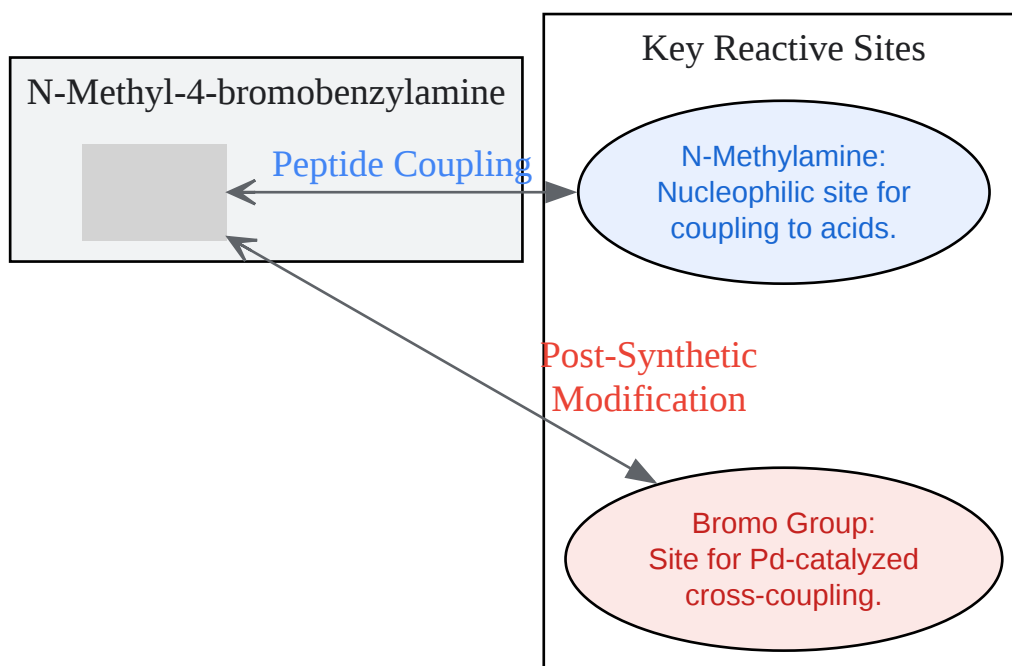
Coupling Reagent	Activating Additive	Base	Relative Efficiency for N-Methyl Coupling	Potential Side Reactions
HATU	Internal (HOAt)	DIEA	Very High	Guanidinylation of N-terminus if not pre-activated. [6]
HBTU	HOBt	DIEA	Moderate	Lower efficiency for sterically demanding couplings.
PyBOP	Internal (HOBt)	DIEA	Moderate to High	Can be less efficient for adjacent N-Me residues.[6]
PyAOP	Internal (HOAt)	DIEA	Very High	Recommended for difficult N-methyl couplings. [8]
T3P®	None	Collidine/DIEA	High	Requires careful stoichiometry; environmentally benign byproducts.[6]

Visualizations



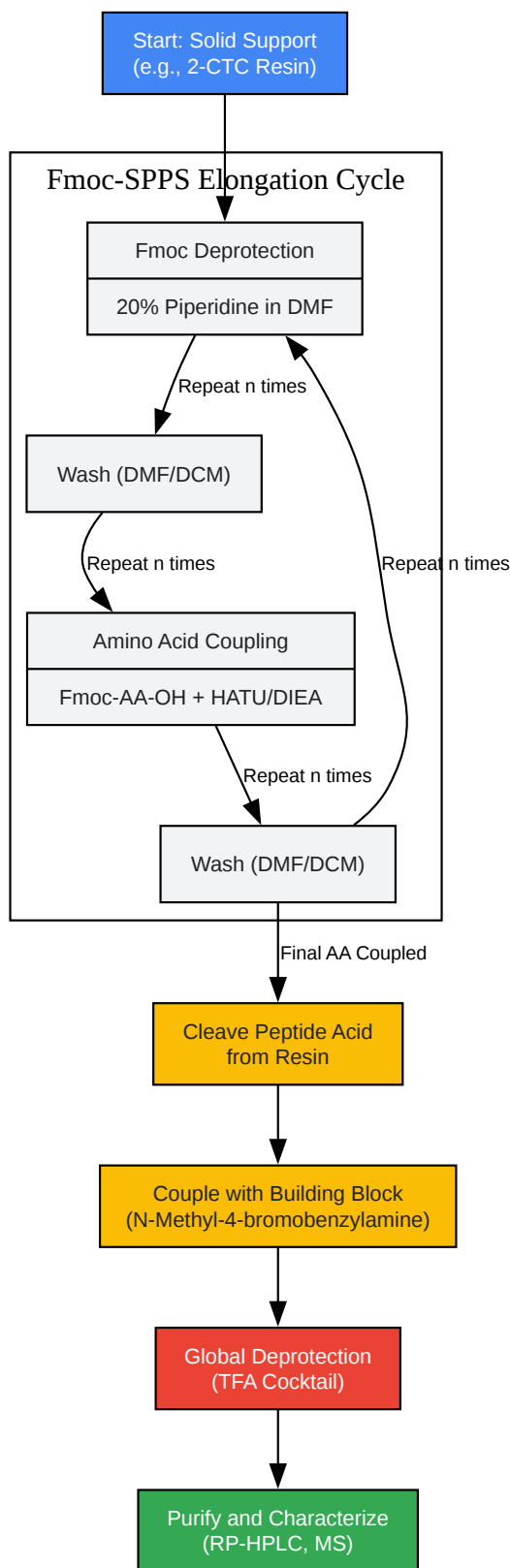
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Caption: Workflow for C-terminal amidation of a peptide using N-Methyl-4-bromobenzylamine.



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Caption: Key reactive sites of N-Methyl-4-bromobenzylamine for peptide modification.



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Caption: Logical flow for synthesizing a C-terminally modified peptide.

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